

Methyl 3-formyl-4-hydroxybenzoate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methyl 3-formyl-4-hydroxybenzoate*

Cat. No.: *B157316*

[Get Quote](#)

CAS Number: 24589-99-9

This technical guide provides an in-depth overview of **Methyl 3-formyl-4-hydroxybenzoate**, a key chemical intermediate with significant applications in pharmaceutical research and development. This document is intended for researchers, scientists, and professionals in the field of drug discovery and organic synthesis.

Chemical and Physical Properties

Methyl 3-formyl-4-hydroxybenzoate is a solid organic compound with a molecular formula of $C_9H_8O_4$ and a molecular weight of 180.16 g/mol. [1][2][3][4] It is also known by its synonyms, 3-Formyl-4-hydroxybenzoic acid methyl ester and 5-(Methoxycarbonyl)salicylaldehyde. [2][3][4] The compound typically appears as a white to light yellow powder or crystal. [2][4]

Property	Value	Reference
CAS Number	24589-99-9	[1][2][3][4]
Molecular Formula	C ₉ H ₈ O ₄	[1][3]
Molecular Weight	180.16 g/mol	[1][3]
Appearance	White to light yellow powder/crystal	[2][4]
Melting Point	80-84 °C	[3]
Purity	>95.0% (GC) to 97%	[1][2][3]

Synthesis Protocols

Methyl 3-formyl-4-hydroxybenzoate can be synthesized through various methods. Two prominent protocols are detailed below.

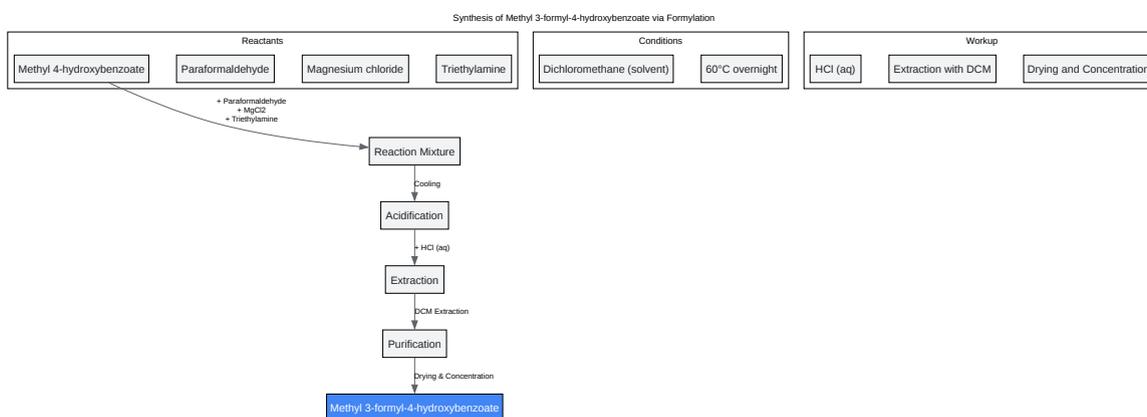
Formylation of Methyl 4-hydroxybenzoate

A common synthesis route involves the direct formylation of methyl 4-hydroxybenzoate. This method is advantageous as it avoids the use of highly toxic cyanides.[5][6]

Experimental Protocol:

- In a 50 L reaction vessel, add methyl 4-hydroxybenzoate (2.5 kg, 16.4 mol), magnesium chloride (3.2 kg, 32.8 mol), triethylamine (9.3 L, 82 mol), and paraformaldehyde (3.9 kg, 131.2 mol).[5]
- Add dichloromethane (18 L) as the solvent.[5]
- Heat the mixture in an oil bath at 60°C (internal temperature 44°C) and stir overnight.[5]
- After cooling to room temperature, slowly add an aqueous solution diluted with 5 L of concentrated hydrochloric acid.[5]
- Filter the insoluble material.[5]

- Extract the aqueous layer four times with dichloromethane.[5]
- Dry the combined organic layers over sodium sulfate, filter, and concentrate under reduced pressure to yield the product.[5]



[Click to download full resolution via product page](#)

Synthesis of **Methyl 3-formyl-4-hydroxybenzoate**.

Esterification of 4-Formyl-3-hydroxybenzoic acid

Another synthetic approach involves the esterification of 4-formyl-3-hydroxybenzoic acid.

Experimental Protocol:

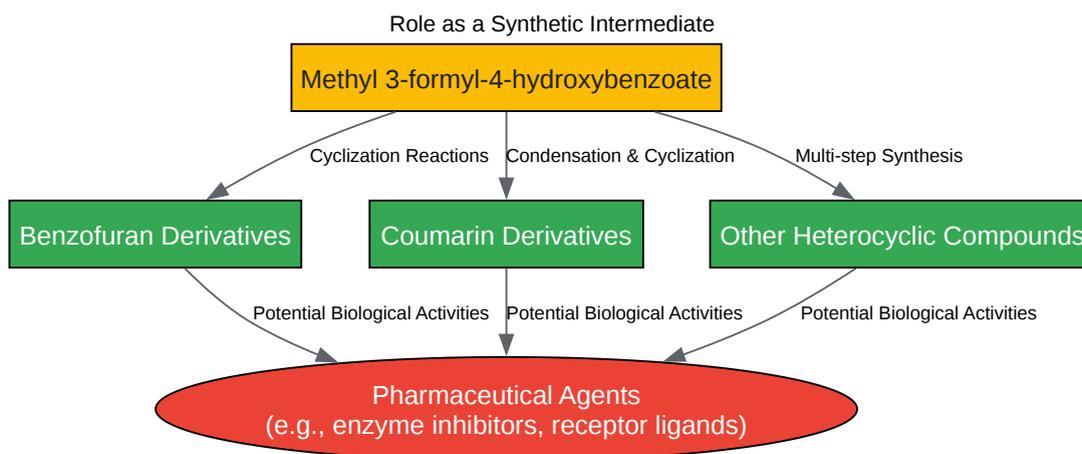
- Suspend 4-formyl-3-hydroxybenzoic acid (5 g, 30 mmol) in methanol (70 mL).[7]
- Add thionyl chloride (3.29 mL, 45 mmol) dropwise to the suspension.[7]
- Heat the mixture to reflux and maintain for overnight.[7]
- Concentrate the reaction mixture to dryness.[7]
- Add 50 mL of toluene and concentrate again to remove residual thionyl chloride.[7]
- Recrystallize the residue from an ethyl acetate-hexane mixture to obtain pure methyl 4-formyl-3-hydroxybenzoate (yield: 85%).[7]

Applications in Drug Development and Research

Methyl 3-formyl-4-hydroxybenzoate is a valuable intermediate in the synthesis of various heterocyclic compounds that are scaffolds in drug discovery.[8] Its utility stems from the presence of multiple reactive functional groups: a formyl group, a phenolic hydroxyl group, and a methyl ester.[8]

Synthesis of Benzofurans and Coumarins

This compound serves as a key precursor for the synthesis of complex heterocyclic structures like benzofurans and coumarins, which are known for their diverse biological activities.[8] The aldehyde group can readily undergo condensation reactions, while the phenolic hydroxyl and methyl ester groups offer sites for further functionalization.[8]



[Click to download full resolution via product page](#)

Methyl 3-formyl-4-hydroxybenzoate in synthesis.

Potential Biological Activities of Derivatives

While direct biological activity data for **Methyl 3-formyl-4-hydroxybenzoate** is limited, its derivatives are explored for various therapeutic applications. Related compounds have shown potential anti-inflammatory, antioxidant, and anti-tumor activities.[9] For instance, certain benzoate derivatives have been investigated for their antifungal properties.

Safety Information

Methyl 3-formyl-4-hydroxybenzoate is classified as harmful if swallowed (Acute Tox. 4 Oral), and causes skin and eye irritation (Skin Irrit. 2, Eye Irrit. 2). It may also cause respiratory irritation (STOT SE 3). Appropriate personal protective equipment, including a dust mask, eye shields, and gloves, should be used when handling this compound.

Hazard Statement	Classification
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 3-formyl-4-hydroxybenzoate (97%) - Amerigo Scientific [amerigoscientific.com]
- 2. Methyl 3-Formyl-4-hydroxybenzoate | 24589-99-9 | TCI AMERICA [tcichemicals.com]
- 3. 3-甲酰基-4-羟基苯甲酸甲酯 97% | Sigma-Aldrich [sigmaaldrich.com]
- 4. Methyl 3-Formyl-4-hydroxybenzoate | 24589-99-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 5. WO2018121050A1 - Preparation method for 3-cyano-4-hydroxybenzoic acid methyl ester - Google Patents [patents.google.com]
- 6. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 7. Synthesis routes of 4-Formyl-3-hydroxybenzoic acid [benchchem.com]
- 8. Methyl 4-formyl-3-hydroxybenzoate | High Purity [benchchem.com]
- 9. chembk.com [chembk.com]
- To cite this document: BenchChem. [Methyl 3-formyl-4-hydroxybenzoate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b157316#methyl-3-formyl-4-hydroxybenzoate-cas-number>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com